

Safe Disposal and Handling of MMP-2/MMP-9 Inhibitor I

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Compound of Interest

Compound Name: *Mmp-2/mmp-9 inhibitor i*

Cat. No.: B12420369

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This guide provides essential safety and logistical information for the proper disposal of **MMP-2/MMP-9 Inhibitor I** (CAS 193807-58-8). Adherence to these protocols is crucial for ensuring personnel safety, maintaining regulatory compliance, and preventing environmental contamination. The procedures outlined are based on standard best practices for laboratory chemical waste management.

Immediate Safety and Handling

Before handling **MMP-2/MMP-9 Inhibitor I**, it is imperative to be familiar with its properties and to use appropriate personal protective equipment (PPE). While the Safety Data Sheet (SDS) for this specific compound indicates it is not classified as hazardous under the Globally Harmonized System (GHS), it is prudent to treat all research chemicals as potentially hazardous.

Personal Protective Equipment (PPE): All personnel handling the inhibitor must wear the following:

- Eye Protection: Safety goggles with side-shields.[\[1\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile.[\[2\]](#)
- Body Protection: A standard laboratory coat.[\[1\]](#)[\[2\]](#)

Engineering Controls:

- Always handle the compound in a well-ventilated area. A chemical fume hood is strongly recommended to minimize any potential for inhalation.[2]
- Ensure an eyewash station and safety shower are readily accessible in the laboratory.[2]

Chemical and Physical Properties

A summary of the key data for **MMP-2/MMP-9 Inhibitor I** is provided below for easy reference.

Property	Value
Formal Name	N-([1,1'-biphenyl]-4-ylsulfonyl)-D-phenylalanine
CAS Number	193807-58-8
Molecular Formula	C ₂₁ H ₁₉ NO ₄ S[3]
Molecular Weight	381.4 g/mol [3]
Form	Solid[4][5]
Solubility	Soluble in DMSO (e.g., 25 mg/mL)[3]
Storage	Store at -20°C[5]

Step-by-Step Disposal Procedure

Disposal of **MMP-2/MMP-9 Inhibitor I** and materials contaminated with it must be handled through your institution's hazardous waste program.[6] Under no circumstances should this chemical be disposed of down the drain or in regular trash.[2][6][7]

- Waste Segregation:
 - Collect all waste containing **MMP-2/MMP-9 Inhibitor I** in a dedicated, properly sealed hazardous waste container.[1][6]
 - Do not mix this waste with other chemical waste streams unless permitted by your institution's Environmental Health and Safety (EHS) office.[6]
- Container Management:

- Use an appropriate, leak-proof chemical waste container. Plastic containers are often preferred to glass where chemically compatible.[6][8]
- Keep the waste container securely sealed at all times, except when adding waste.[9][10]
Do not leave a funnel in the container.[10]
- Labeling:
 - Clearly label the waste container with a hazardous waste tag as soon as waste is added. [6][9]
 - The label must include the words "Hazardous Waste," the full chemical name "**MMP-2/MMP-9 Inhibitor I**," and the name and concentration of any solvents used (e.g., DMSO). [1][6] Do not use abbreviations or chemical formulas.[6]
- Disposal of Contaminated Materials:
 - Any materials that have come into contact with the inhibitor, such as gloves, pipette tips, weighing paper, and bench liners, must also be disposed of as hazardous chemical waste in the same designated container.[1][9]
 - Chemically contaminated broken glass or sharps should be collected in a separate, puncture-resistant container specifically labeled for this purpose.[10]
- Waste Pickup:
 - Store the sealed and labeled waste container in a designated satellite accumulation area within your laboratory.[8]
 - Once the container is full or ready for disposal, submit a hazardous waste collection request to your institution's EHS department.[7][9] Do not transport hazardous waste yourself.[7][9]

Emergency Procedures: Spills and Exposure

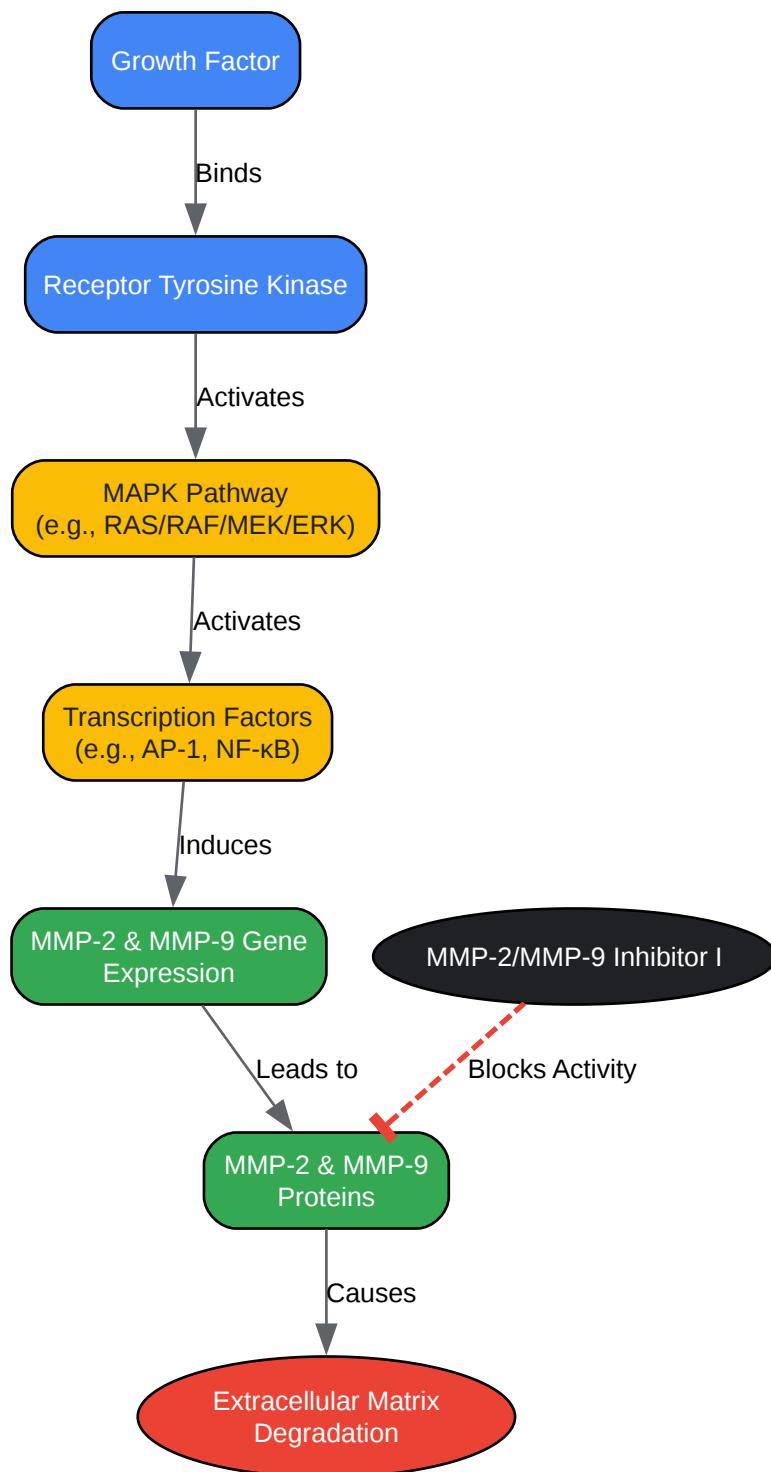
In the event of an accidental spill or exposure, immediate action is required.

- Spills:

- Alert others in the area and evacuate if necessary.
- For small spills that you are trained to handle, wear appropriate PPE, contain the spill, and clean it up using an appropriate absorbent material.
- All materials used for spill cleanup must be placed in the hazardous waste container.[7][9]
- For large spills, evacuate the area and contact your institution's EHS or emergency response team immediately.[9]
- Exposure:
 - Skin Contact: Immediately wash the affected area with soap and plenty of water.
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station.
 - Inhalation: Move to fresh air immediately.
 - Seek medical attention after any exposure and report the incident to your supervisor.

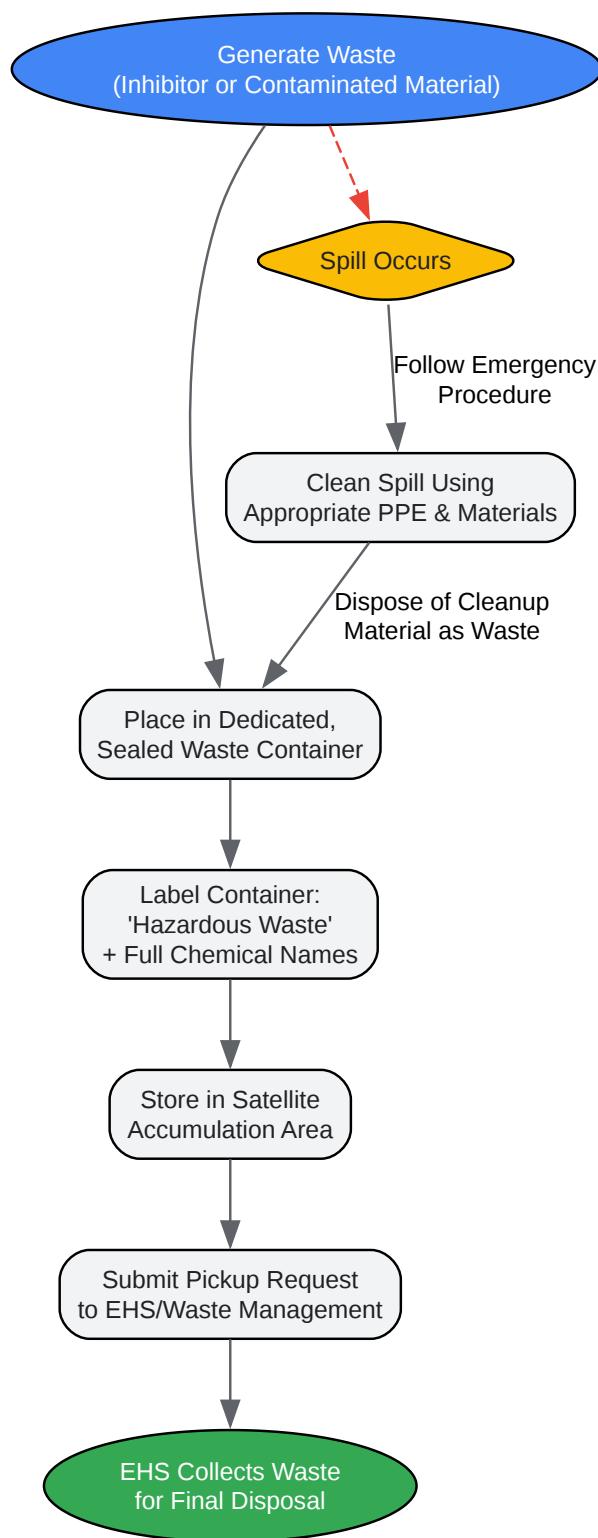
Visual Guides and Workflows

To further clarify procedures, the following diagrams illustrate a key biological pathway and the logistical workflow for proper chemical disposal.



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Caption: Simplified signaling pathway showing MMP-2/9 upregulation and point of inhibition.



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Caption: Workflow for the proper disposal of **MMP-2/MMP-9 Inhibitor I** chemical waste.

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